

Unveiling the Profile of Antibacterial Agent 219: A Technical Overview

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Compound of Interest

Compound Name: *Antibacterial agent 219*

Cat. No.: *B3025949*

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A comprehensive technical guide on **Antibacterial Agent 219**, a compound demonstrating notable activity against a range of bacteria, is detailed below for researchers, scientists, and drug development professionals. This document outlines the available data on its chemical identity, biological activity, and proposed mechanism of action.

Chemical Structure and Identity

Antibacterial Agent 219, also identified as Compound 2/75c, is cataloged by the supplier MedChemExpress under the number HY-141648. Despite extensive investigation, the definitive chemical structure of **Antibacterial Agent 219** (Compound 2/75c) has not been publicly disclosed in scientific literature or patent databases. The compound is currently identifiable primarily by its catalog number and internal designations. Further inquiries to the supplier are recommended to obtain the precise structural information.

Biological Activity and Mechanism of Action

Antibacterial Agent 219 has been reported to exhibit its antibacterial effects by targeting and inhibiting bacterial cell wall biosynthesis.^{[1][2]} This mechanism is a well-established target for many clinically successful antibiotics.

In Vitro Antibacterial Spectrum

The compound has demonstrated inhibitory activity against several Gram-positive bacteria, including clinically significant methicillin-resistant *Staphylococcus aureus* (MRSA) strains. The reported Minimum Inhibitory Concentration (MIC) values are summarized in the table below.

Bacterial Strain	Reported MIC Values (µg/mL)
Methicillin-resistant <i>Staphylococcus aureus</i> (MRSA)	0.5 - 32[1][2]
<i>Enterococcus faecium</i>	2[1][2]
<i>Staphylococcus aureus</i>	2[1][2]

Table 1: Minimum Inhibitory Concentrations (MIC) of **Antibacterial Agent 219** against various bacterial strains.

Experimental Protocols

Detailed experimental protocols for the synthesis of **Antibacterial Agent 219** and the specific assays used to determine the reported MIC values are not currently available in the public domain. Researchers interested in replicating or expanding upon the reported findings should consult the supplier for technical data sheets or relevant publications that may not be broadly indexed.

Signaling Pathways and Experimental Workflows

Due to the limited public information regarding the specific molecular interactions and broader cellular effects of **Antibacterial Agent 219**, no established signaling pathways or detailed experimental workflows can be visualized at this time. The generalized mechanism of cell wall biosynthesis inhibition is a complex, multi-step process. A conceptual workflow for screening compounds that inhibit this pathway is presented below.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
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